

# An In-Depth Technical Guide to the Synthesis of Bromal Hydrate

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## Compound of Interest

Compound Name: *Bromal hydrate*

Cat. No.: *B3053073*

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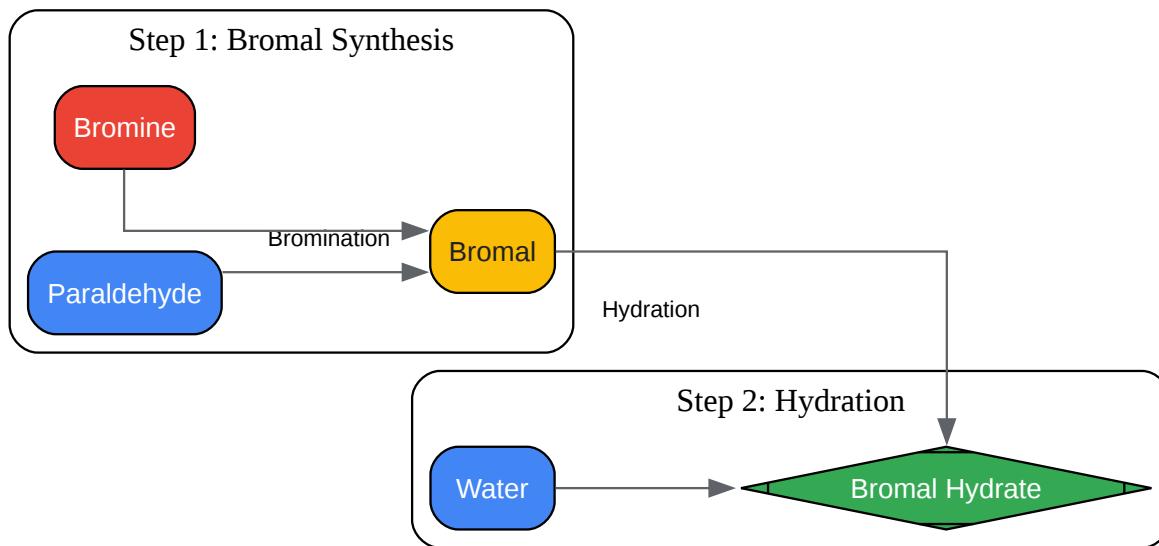
For Researchers, Scientists, and Drug Development Professionals

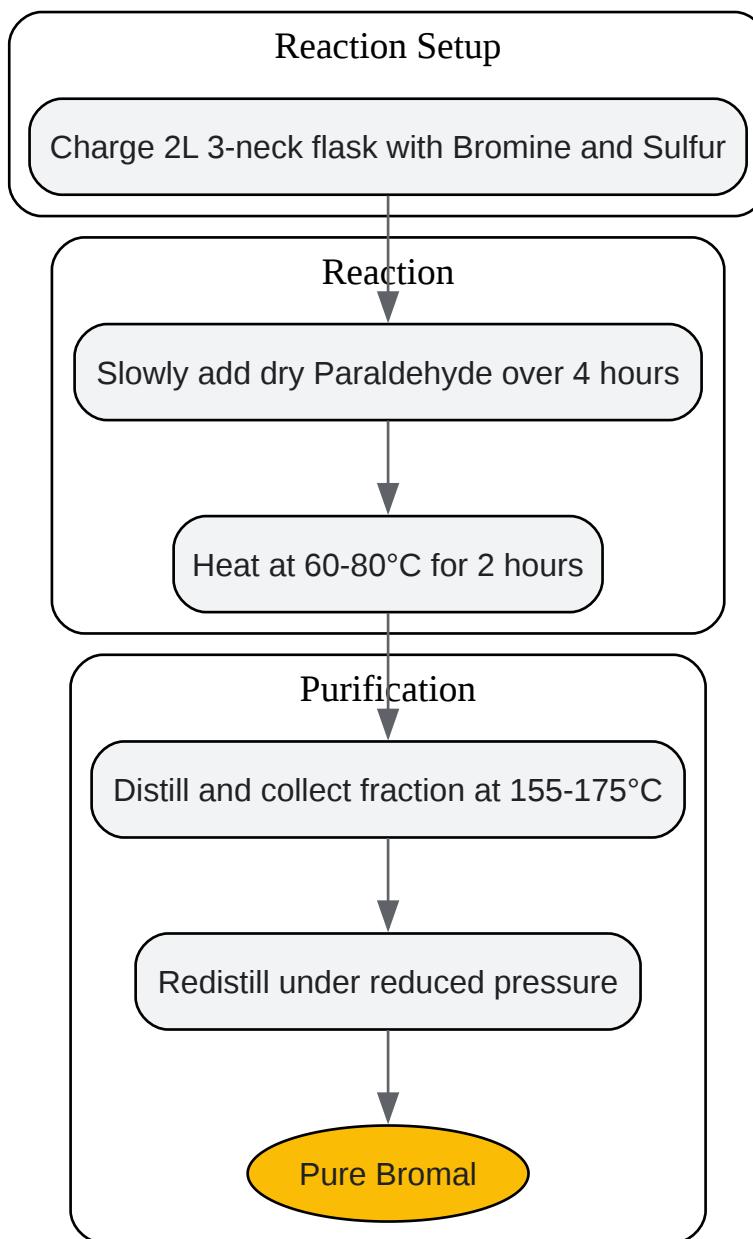
This technical guide provides a comprehensive overview of the synthesis of **bromal hydrate** (2,2,2-tribromo-1,1-ethanediol), a compound of interest for its applications in organic synthesis. The synthesis is a two-step process involving the preparation of bromal (tribromoacetaldehyde) followed by its hydration. This document details the experimental protocols, quantitative data, and reaction pathways involved in the synthesis.

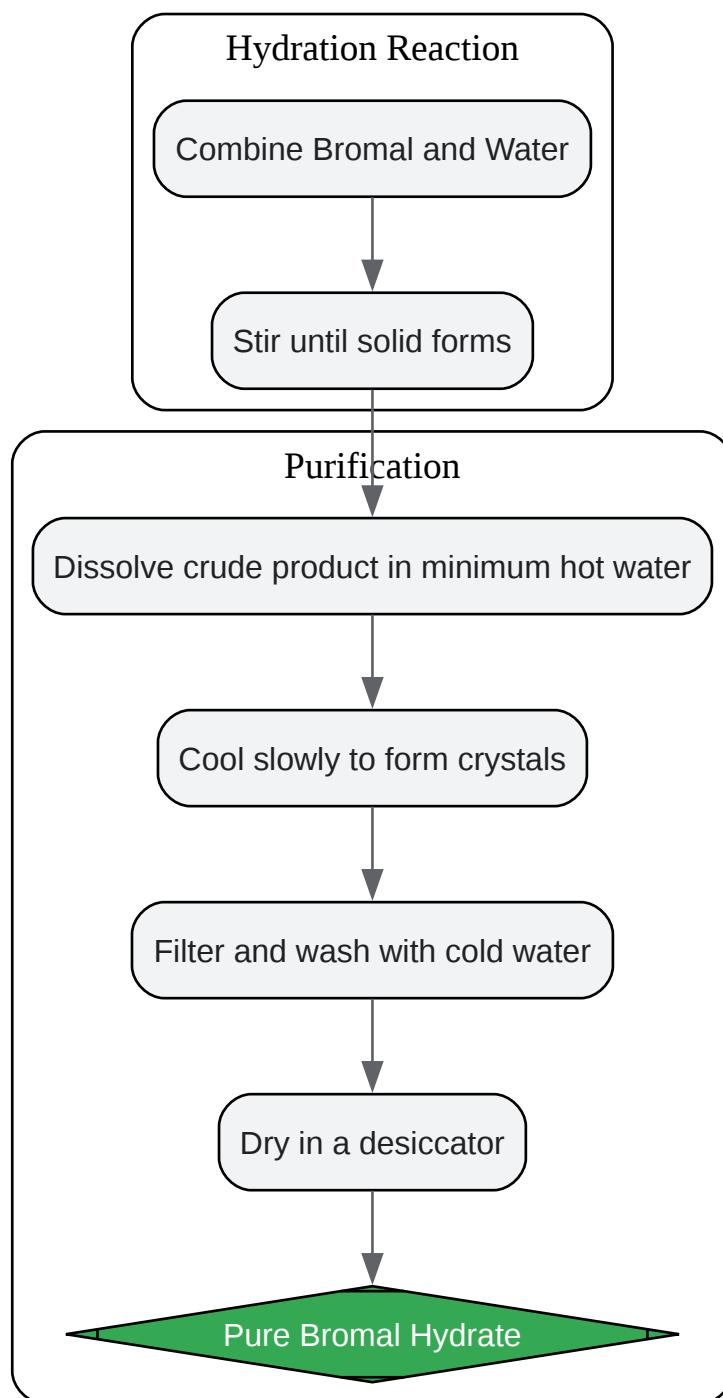
## Overview of the Synthesis Pathway

The synthesis of **bromal hydrate** is primarily achieved through a two-step process:

- Synthesis of Bromal (Tribromoacetaldehyde): This intermediate can be prepared through several methods, with the bromination of paraldehyde being a well-documented and effective approach. Other reported methods include the bromination of ethanol and the reaction of chloral with a bromide.
- Hydration of Bromal: Bromal is subsequently hydrated to form **bromal hydrate**. This reaction is a direct addition of water to the aldehyde group.





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